

Application Note: Quantification of 1,2-Dioleoyl-3-linoleoyl-rac-glycerol in Oils

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Compound of Interest

Compound Name: 1,2-Dioleoyl-3-linoleoyl-rac-glycerol

Cat. No.: B10782665

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2-Dioleoyl-3-linoleoyl-rac-glycerol (OLL) is a specific triacylglycerol (TAG) isomer found in a variety of vegetable oils, including olive, sesame, and pumpkin seed oils.[1][2][3][4] The composition of TAGs, including the specific positional distribution of fatty acids on the glycerol backbone, significantly influences the physical, chemical, and nutritional properties of oils. Accurate quantification of individual TAG isomers like OLL is crucial for quality control, authenticity assessment, and understanding the nutritional value of edible oils. This application note provides a detailed protocol for the quantification of OLL in various oils using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).

Data Presentation: Quantitative Data Summary

The concentration of **1,2-Dioleoyl-3-linoleoyl-rac-glycerol** can vary significantly among different types of oils, reflecting their unique fatty acid compositions. The following table summarizes the reported concentrations of OLL in several common vegetable oils.

Oil Type	1,2-Dioleoyl-3-linoleoyl-rac-glycerol (OLL) Content (%)	Reference
High-Oleic Rapeseed Oil	7.56	[5]
Pumpkin Seed Oil	Present in significant amounts (often grouped with other major TAGs like LLL and OOO)	[6]
Sesame Oil	A major triglyceride component	[7]
Olive Oil	A common triacylglycerol component	
Sunflower Oil	Present, with varying concentrations depending on the sunflower breed (e.g., high-oleic vs. high-linoleic)	[8][9]

Note: The exact percentage of OLL can vary depending on the specific cultivar, growing conditions, and processing methods of the oil.

Experimental Protocols

This section details a comprehensive protocol for the quantification of **1,2-Dioleoyl-3-linoleoyl-rac-glycerol** in oil samples using HPLC-MS.

Materials and Reagents

- Solvents: Acetonitrile (LC-MS grade), Isopropanol (LC-MS grade), Methylene Chloride (LC-MS grade), n-Hexane (HPLC grade)
- Standards: **1,2-Dioleoyl-3-linoleoyl-rac-glycerol** (analytical standard)
- Sample Preparation: 0.2 µm PTFE syringe filters

Instrumentation

- **HPLC System:** A high-performance liquid chromatography system equipped with a binary pump, autosampler, and column oven.
- **Mass Spectrometer:** A mass spectrometer with an Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) source.

Sample Preparation

- Accurately weigh approximately 200 mg of the oil sample into a 10-mL volumetric flask.
- Dissolve the oil in a suitable solvent mixture, such as acetonitrile and methylene chloride (60:40 v/v), and dilute to the mark.[\[7\]](#)
- Vortex the solution to ensure complete dissolution.
- Filter the sample solution through a 0.2 µm PTFE syringe filter into an autosampler vial.

HPLC Method

- **Column:** A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used for TAG analysis.
- **Mobile Phase:** A gradient of acetonitrile and methylene chloride (e.g., starting with 60:40 acetonitrile:methylene chloride).[\[7\]](#)
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 30 °C
- **Injection Volume:** 10 µL

Mass Spectrometry Method

- **Ionization Source:** APCI or ESI in positive ion mode.
- **Scan Mode:** Full scan mode to identify the $[M+NH_4]^+$ or $[M+Na]^+$ adducts of OLL. For targeted quantification, Single Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) can be used.

- Nebulizer Gas: Nitrogen
- Source Temperature: Optimized for the specific instrument, typically in the range of 350-450 °C.

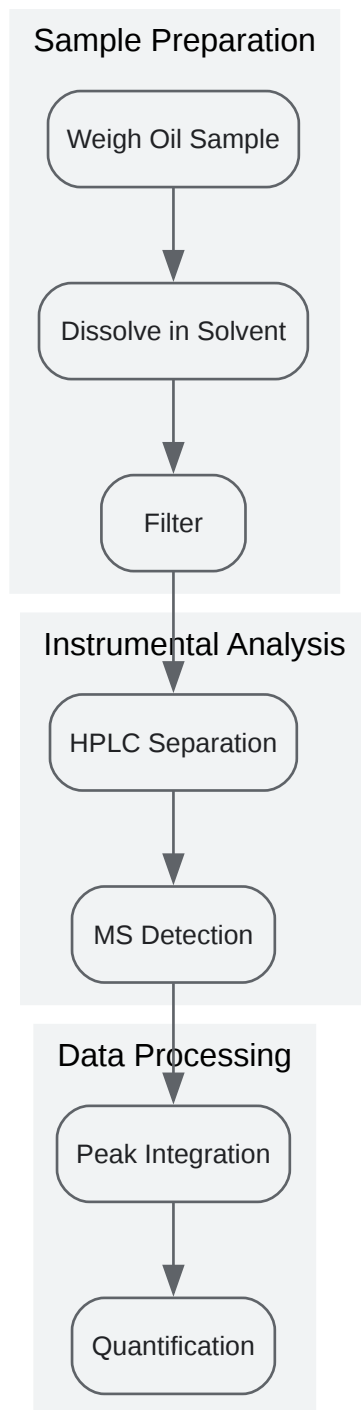
Quantification

A calibration curve should be prepared using a certified reference standard of **1,2-Dioleoyl-3-linoleoyl-rac-glycerol**. The concentration of OLL in the oil samples is determined by comparing the peak area of the analyte with the calibration curve.

Visualizations

Experimental Workflow

Experimental Workflow for OLL Quantification

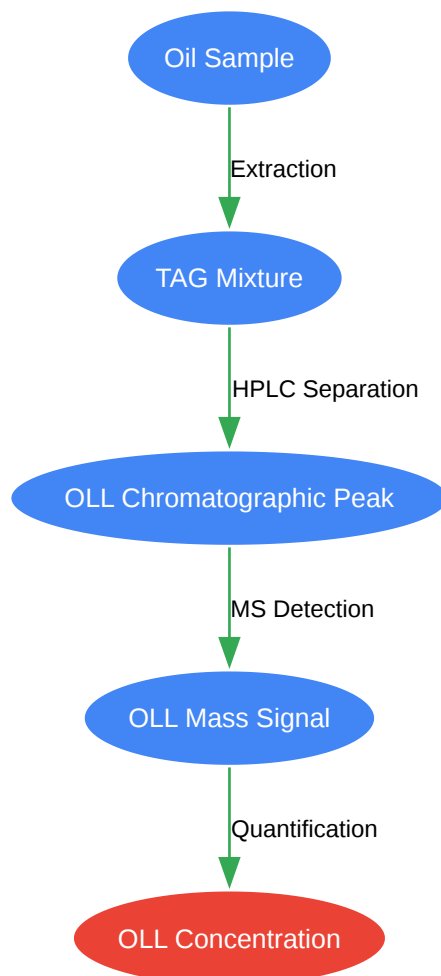


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Caption: Workflow for OLL quantification.

Analytical Logic

Logical Relationships in OLL Analysis



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Caption: Logical flow of OLL analysis.

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